

# Becliconazole SAR (Structure-Activity Relationship) analysis

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## Compound Focus: Becliconazole

CAS No.: 192446-75-6

Cat. No.: S11178152

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## Why a Specific Analysis Isn't Available

The lack of a dedicated **Becliconazole** SAR guide in the search results is likely due to one of the following reasons:

- It is a newer or less common antifungal, and a comprehensive public SAR analysis may not have been widely published outside of proprietary pharmaceutical documentation.
- **General SAR principles** for systemic azole antifungals are well-established and are often applied collectively to this drug class, making a compound-specific whitepaper less common.

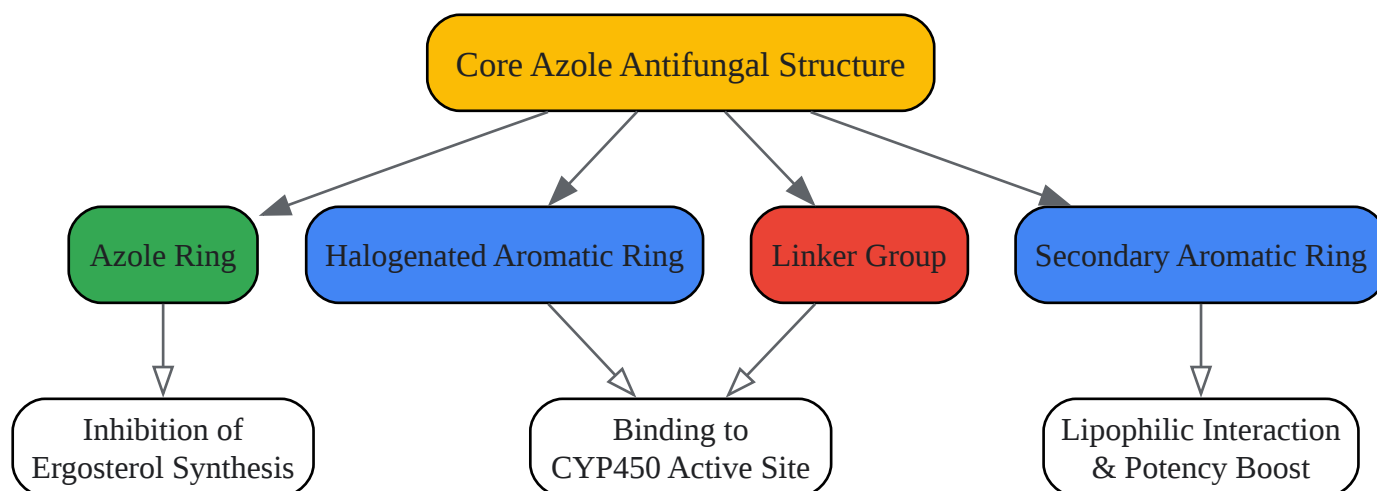
## Core SAR Principles of Systemic Azole Antifungals

Although **Becliconazole**-specific data is limited, its mechanism and structure align with other systemic azole antifungals. The following table summarizes the key structural features and their roles based on general azole antifungal SAR principles [1]:

Structural Feature	Role in Activity & SAR
<b>Azole Ring (1,2,4-triazole)</b>	Essential for activity. Binds to the heme iron in the fungal CYP450 enzyme lanosterol 14 $\alpha$ -demethylase, inhibiting ergosterol synthesis [1].

Structural Feature	Role in Activity & SAR
<b>Halogenated Aromatic Ring</b>	Common feature (e.g., 2,4-dichlorophenyl). Enhances antifungal potency and influences spectrum of activity [1].
<b>Linker Group</b>	A heteroatom-containing chain (e.g., -CH <sub>2</sub> O-) connects the aromatic rings. Optimal length and nature are critical for proper positioning within the enzyme active site [1].
<b>Secondary Aromatic/ Heteroaromatic Ring</b>	A lipophilic group (e.g., another substituted phenyl). Interacts with hydrophobic pockets in the enzyme, boosting binding affinity and potency [1].

This relationship can be visualized in the following diagram that maps the core structure to its biological function:



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## References

1. Econazole - an overview | ScienceDirect Topics [sciencedirect.com]

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